

# Methyl 3-nonenoate: A Technical Safety, Hazard, and Toxicity Guide

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## Compound of Interest

Compound Name: Methyl 3-nonenoate

Cat. No.: B1581172

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, hazards, and toxicity of **Methyl 3-nonenoate** (CAS No. 13481-87-3). The information is compiled from publicly available safety data sheets and scientific assessments to support its safe handling and use in research and development. All quantitative data is summarized in tables for clarity, and key experimental methodologies are detailed.

## Chemical Identity and Physical Properties

**Methyl 3-nonenoate** is an unsaturated aliphatic ester known for its green, fruity, pear-like odor.

[1] It is used as a flavor and fragrance ingredient.[1][2]

Table 1: Physical and Chemical Properties of **Methyl 3-nonenoate**

Property	Value	Source
Chemical Name	Methyl 3-nonenoate	[1]
Synonyms	Methyl non-3-enoate; 3-Nonenoic acid, methyl ester	[1]
CAS Number	13481-87-3	[1]
EC Number	236-786-9	[3]
Molecular Formula	C <sub>10</sub> H <sub>18</sub> O <sub>2</sub>	[1]
Molecular Weight	170.25 g/mol	
Appearance	Clear, colorless liquid	[1]
Odor	Green, fruity, pear-like	[1]
Boiling Point	212.7 °C at 760 mmHg	[1][2]
Flash Point	88 °C (closed cup)	[1]
Density	0.885 g/cm <sup>3</sup> at 25 °C	
Water Solubility	Insoluble	[1]
Solubility	Soluble in organic solvents	[1]

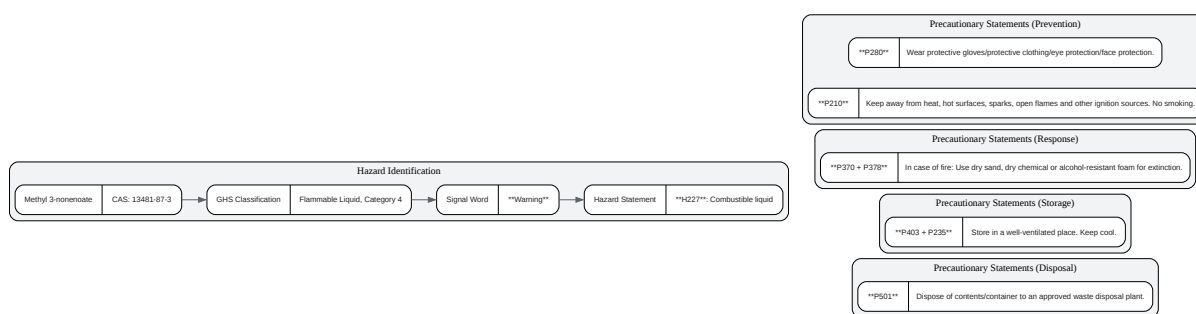
## Hazard Identification and GHS Classification

**Methyl 3-nonenoate** is classified as a combustible liquid. According to the majority of company notifications to the ECHA C&L Inventory, it does not meet the criteria for other hazard classifications under the Globally Harmonized System (GHS).

Table 2: GHS Classification of **Methyl 3-nonenoate**

Hazard Class	Hazard Category	Hazard Statement	Source
Flammable Liquids	Category 4	H227: Combustible liquid	[1]

The GHS classification dictates specific precautionary measures for handling and storage, as illustrated in the following diagram.



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Caption: GHS Hazard and Precautionary Statements for **Methyl 3-nonenoate**.

## Safe Handling and Emergency Procedures

### Handling and Storage

- Handling: Keep away from heat, sparks, open flames, and hot surfaces. Avoid inhaling vapors and contact with skin and eyes. Use in a well-ventilated area.[\[1\]](#)
- Storage: Store in tightly closed containers in a cool, dry, and well-ventilated place. Keep cool and protect from sunlight.[\[1\]](#)
- Incompatible Materials: Strong oxidizing agents.[\[1\]](#)

## Exposure Controls and Personal Protection

- Engineering Controls: Ensure adequate ventilation and use local exhaust systems.[\[1\]](#)
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear protective goggles.
  - Skin Protection: Wear protective gloves and a lab coat.
  - Respiratory Protection: Use a respirator if ventilation is inadequate.[\[1\]](#)

## First-Aid Measures

- Inhalation: Move the person to fresh air. If symptoms occur, seek medical attention.[\[1\]](#)
- Skin Contact: Wash with soap and water and remove contaminated clothing. If irritation persists, seek medical advice.[\[1\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. If eye irritation persists, get medical advice/attention.[\[1\]](#)
- Ingestion: Rinse mouth. Do not induce vomiting. Seek immediate medical advice.[\[1\]](#)

## Fire-Fighting and Accidental Release Measures

- Suitable Extinguishing Media: Use foam, dry chemical, carbon dioxide (CO<sub>2</sub>), or water spray.[\[1\]](#)
- Specific Hazards: Combustible liquid. Vapors may form flammable/explosive mixtures with air when heated.[\[1\]](#)

- Accidental Release: Remove all sources of ignition. Ensure adequate ventilation. Absorb the spill with inert material (e.g., sand, earth) and collect it in a suitable container for disposal. Prevent entry into drains and waterways.[1]

## Toxicological Assessment

Direct toxicological data for **Methyl 3-nonenoate** is limited. The safety assessment often relies on the Threshold of Toxicological Concern (TTC) and read-across data from structurally similar analogs, primarily Methyl 3-hexenoate (CAS No. 2396-78-3).

## Acute and Chronic Toxicity

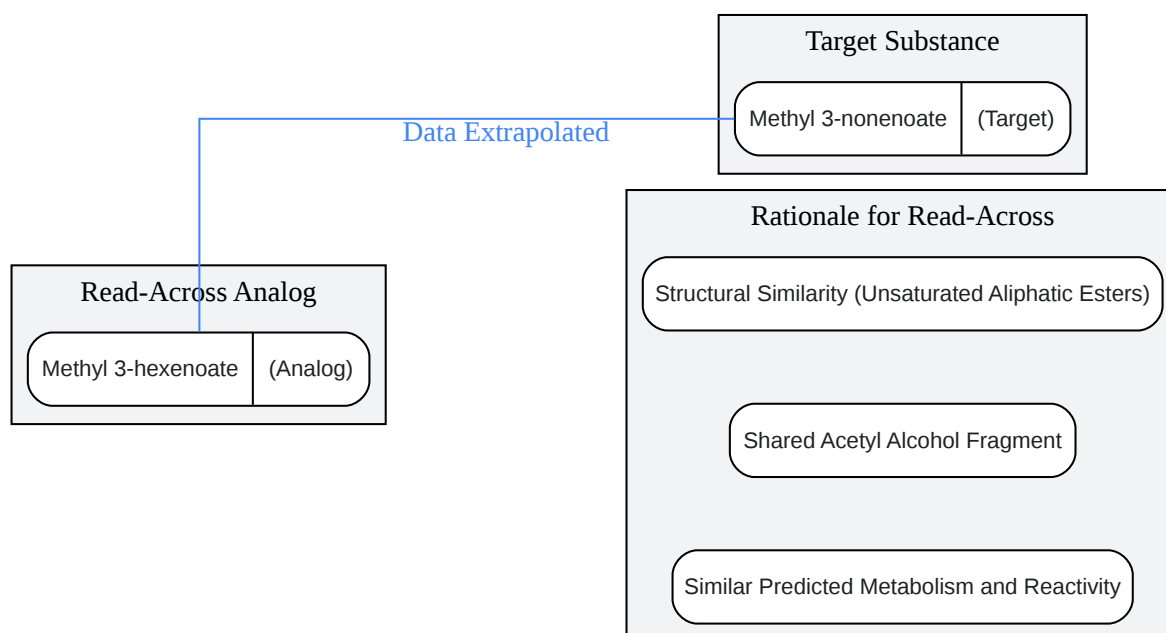
- Acute Effects: May cause mild irritation to the eyes and skin. Vapors may cause respiratory irritation.[1]
- Chronic Effects: Prolonged or repeated exposure may cause skin dryness or cracking.[1]
- Quantitative Data: Specific LD<sub>50</sub> or LC<sub>50</sub> values for **Methyl 3-nonenoate** are not well-established in the reviewed literature. The toxicological assessment relies on TTC values. The total systemic exposure to **Methyl 3-nonenoate** from its use as a fragrance ingredient is estimated to be 0.55 µg/kg/day, which is below the TTC for a Cramer Class I material (30 µg/kg/day) for repeated dose toxicity.

## Genotoxicity

**Methyl 3-nonenoate** is not expected to be genotoxic. This conclusion is based on a direct in-vitro assay and supported by more extensive testing on a read-across analog.

- Objective: To assess the genotoxic potential of **Methyl 3-nonenoate**.
- Methodology: The BlueScreen™ HC assay, a human cell-based test, was used. This assay measures the activation of the GADD45a gene, which is involved in DNA damage repair, in response to a test substance. The assay was conducted with and without metabolic activation (S9).
- Results: **Methyl 3-nonenoate** was found to be negative for genotoxicity in the BlueScreen™ assay, both with and without S9 metabolic activation.[1]

- Guideline: Conducted in compliance with GLP regulations and OECD Guideline 471.
- Objective: To assess the mutagenic potential of the read-across analog, Methyl 3-hexenoate.
- Methodology: The standard plate incorporation method was used. Salmonella typhimurium strains (TA98, TA100, TA1535, TA1537) and Escherichia coli strain (WP2uvrA) were treated with Methyl 3-hexenoate dissolved in dimethyl sulfoxide (DMSO).
- Test Concentrations: Up to 5000  $\mu$ g/plate .
- Metabolic Activation: The assay was performed with and without a liver S9 fraction for metabolic activation.
- Results: No increase in the mean number of revertant colonies was observed at any tested concentration, either with or without S9 activation. The study concluded that Methyl 3-hexenoate was not mutagenic under the test conditions. This result is extended to **Methyl 3-nonenoate**.
- Guideline: Conducted in compliance with GLP regulations and OECD Guideline 487.
- Objective: To assess the clastogenic (chromosome-damaging) potential of the read-across analog, Methyl 3-hexenoate.
- Methodology: Human peripheral blood lymphocytes were treated with Methyl 3-hexenoate dissolved in DMSO.
- Test Concentrations: Up to 1280  $\mu$ g/mL.
- Exposure Duration: 4 hours (with and without S9 activation) and 24 hours (without S9 activation).
- Results: Methyl 3-hexenoate did not induce a significant increase in binucleated cells with micronuclei up to cytotoxic concentrations. The study concluded that Methyl 3-hexenoate was not clastogenic under the test conditions. This result is extended to **Methyl 3-nonenoate**.



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Caption: Rationale for using Methyl 3-hexenoate as a read-across analog.

## Skin Sensitization

No predictive skin sensitization studies are available for **Methyl 3-nonenolate**. However, its chemical structure suggests it is not expected to react with skin proteins. The safety assessment for this endpoint utilizes the Dermal Sensitization Threshold (DST) for non-reactive materials, which is 900 µg/cm<sup>2</sup>. The exposure to **Methyl 3-nonenolate** from fragrance use is below this threshold.

## Phototoxicity

**Methyl 3-nonenolate** is not expected to present a concern for phototoxicity or photoallergenicity.

- Guideline: OECD Guideline 101.

- Objective: To determine if **Methyl 3-nonenoate** absorbs UV/Visible light in the range that can cause photosafety concerns (290-700 nm).
- Methodology: The UV/Vis absorption spectrum of **Methyl 3-nonenoate** was measured.
- Results: The spectrum showed no significant absorption in the 290-700 nm range. The molar absorption coefficient was well below the benchmark of concern ( $1000 \text{ L mol}^{-1} \text{ cm}^{-1}$ ), indicating a lack of potential for phototoxicity.[1]

## Reproductive and Developmental Toxicity

There are no specific reproductive or developmental toxicity studies available for **Methyl 3-nonenoate** or suitable read-across materials. The risk assessment for this endpoint relies on the TTC approach. The estimated systemic exposure ( $0.55 \text{ }\mu\text{g/kg/day}$ ) is below the TTC for a Cramer Class I material for reproductive toxicity ( $30 \text{ }\mu\text{g/kg/day}$ ).

## Ecotoxicity

**Methyl 3-nonenoate** is not classified as environmentally hazardous. However, large releases may be harmful to aquatic organisms. It is expected to be biodegradable under normal conditions.[1]

## Conclusion

**Methyl 3-nonenoate** is a combustible liquid that requires appropriate handling to avoid ignition. Based on available data, it is not considered to be genotoxic, phototoxic, or a skin sensitizer at current levels of use in fragrance applications. The toxicological assessment relies heavily on the Threshold of Toxicological Concern and read-across data from Methyl 3-hexenoate due to the lack of specific repeated dose, reproductive, and developmental toxicity studies on the substance itself. Standard laboratory safety practices, including the use of personal protective equipment and adequate ventilation, are sufficient for its safe handling.

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